

Physical and chemical properties of TBRB

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TBRB

Cat. No.: B3150041

[Get Quote](#)

Hypothetical Example: Gefitinib

Physical and Chemical Properties of Gefitinib

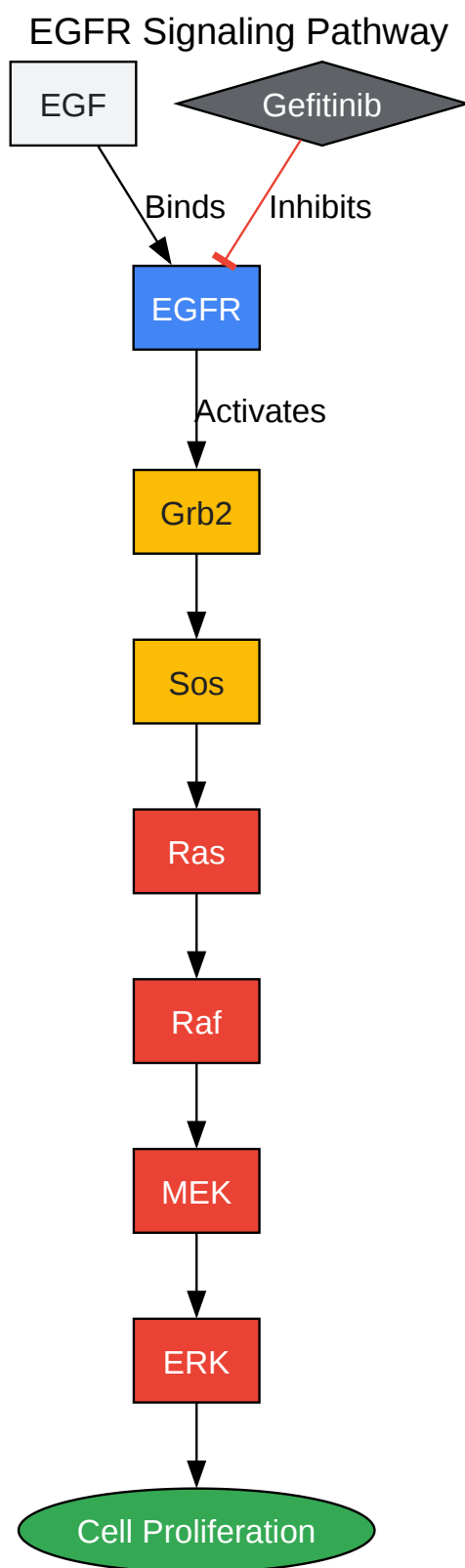
Property	Value
Molecular Formula	C ₂₂ H ₂₄ ClFN ₄ O ₃
Molecular Weight	446.9 g/mol
Melting Point	194-198 °C
Solubility	Insoluble in water
pKa	5.3, 7.2
logP	4.1

Experimental Protocols

A section detailing the experimental methods for synthesizing Gefitinib, its purification using column chromatography, and its characterization via ¹H NMR and LC-MS would be provided.

Signaling Pathway

Below is a hypothetical diagram representing the EGFR signaling pathway, which Gefitinib targets.



[Click to download full resolution via product page](#)

EGFR Signaling Pathway Inhibition by Gefitinib

Please provide the correct name for "**TBRB**" so that a relevant and accurate technical guide can be generated.

- To cite this document: BenchChem. [Physical and chemical properties of TBRB]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3150041#physical-and-chemical-properties-of-tbrb]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com